

Application Notes and Protocols for PAPEth-d5 in Forensic Toxicology

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Compound of Interest

Compound Name: PAPEth-d5

Cat. No.: B15554790

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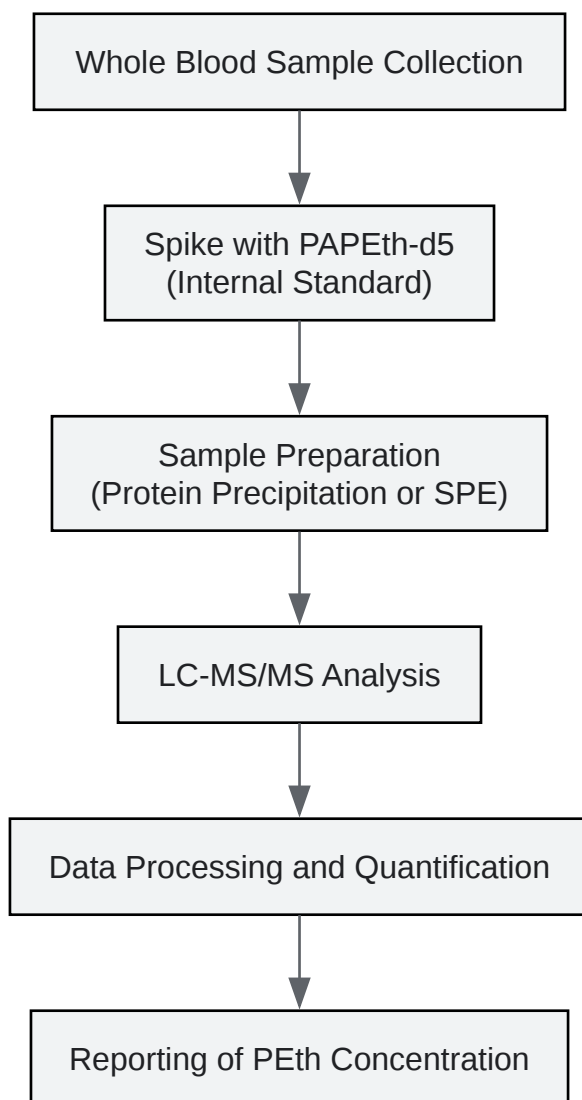
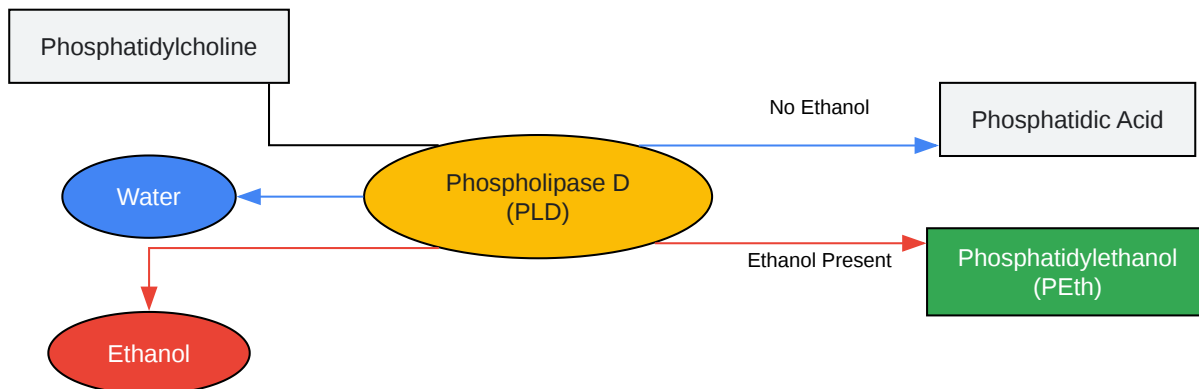
Introduction

Phosphatidylethanol (PEth) is a group of abnormal phospholipids formed in the presence of ethanol, making it a highly specific and sensitive biomarker for alcohol consumption.[1][2][3] In forensic toxicology, PEth analysis in whole blood provides a longer window of detection (up to 3-4 weeks) compared to traditional biomarkers like ethyl glucuronide (EtG) and ethyl sulfate (EtS), which are typically detectable for 3-4 days.[1] This extended detection window allows for the differentiation of drinking patterns, such as identifying moderate or excessive drinkers and binge drinking episodes.[1] **PAPEth-d5**, a deuterated analog of a common PEth species, serves as an essential internal standard for the accurate quantification of PEth in biological samples using mass spectrometry-based methods.[1][4]

The most abundant PEth species found in whole blood are 16:0/18:1 and 16:0/18:2, which together account for a significant portion of the total PEth concentration.[1][5] The concentration of PEth can be used to assess alcohol intake, with established cut-off levels to distinguish between abstinence, moderate drinking, and heavy or binge drinking.[1]

Principle of PEth Formation

PEth is formed in cell membranes through the action of phospholipase D (PLD). In the absence of ethanol, PLD hydrolyzes phosphatidylcholine to phosphatidic acid. However, when ethanol is present, it acts as a substrate for PLD, leading to the transphosphatidylation of phosphatidylcholine to form PEth.^[3]



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